

# Standard Operating Procedure: Handling and Disposal of INSCoV-601I(1)

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## Compound of Interest

Compound Name: INSCoV-601I(1)

Cat. No.: B12418797

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**Purpose:** This document provides essential safety and logistical information for all personnel involved in the handling and disposal of the novel infectious agent **INSCoV-601I(1)**. Adherence to these procedures is mandatory to ensure the safety of laboratory personnel, the community, and the environment.

**Scope:** This SOP applies to all research, diagnostic, and drug development activities involving **INSCoV-601I(1)** within this facility.

**Risk Assessment:** **INSCoV-601I(1)** is a novel, highly pathogenic agent presumed to be transmissible via respiratory aerosols. All work must be conducted in a Biosafety Level 3 (BSL-3) laboratory with enhanced precautions.

## Personal Protective Equipment (PPE)

All personnel must be proficient in the donning and doffing of the following required PPE before entering the BSL-3 laboratory where **INSCoV-601I(1)** is handled.

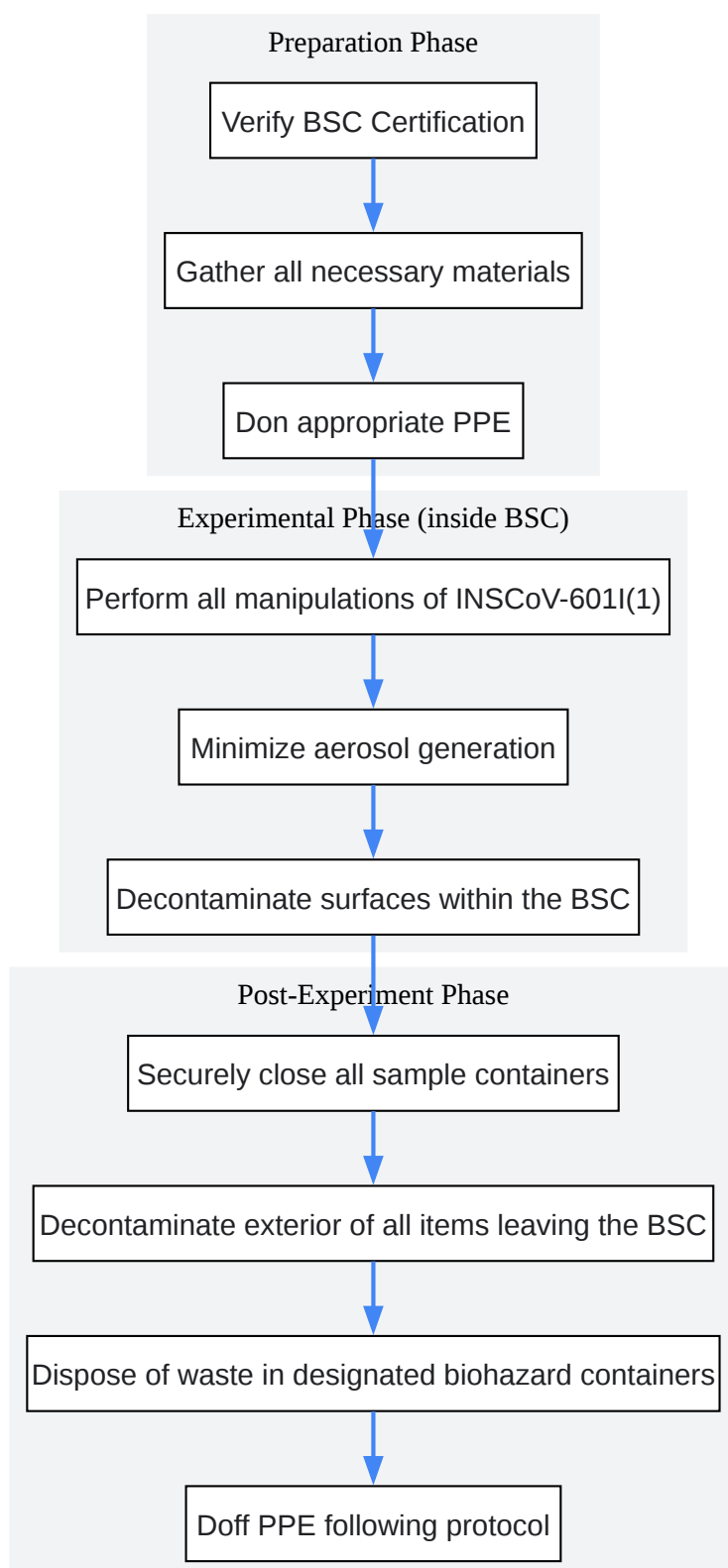
Table 1: Required PPE for Handling **INSCoV-601I(1)**

PPE Component	Specification	Purpose
Respiratory Protection	Powered Air-Purifying Respirator (PAPR) with a HEPA filter or a NIOSH-approved N95 respirator.	Protects against inhalation of aerosolized infectious particles.
Body Protection	Solid-front, wrap-around disposable gown made of fluid-resistant material.	Prevents contamination of street clothes and skin.
Coveralls may be required for certain high-risk procedures.	Provides full-body protection.	
Hand Protection	Double-gloving with nitrile or latex gloves.	Provides a barrier against contact with infectious materials.
Eye/Face Protection	Face shield or goggles worn in addition to the PAPR facepiece.	Protects mucous membranes of the eyes, nose, and mouth from splashes.
Foot Protection	Disposable, fluid-resistant shoe covers.	Prevents tracking of contaminants out of the laboratory.

## Operational Plan: Handling INSCoV-601I(1)

All manipulations of **INSCoV-601I(1)** must be performed within a certified Class II or Class III Biosafety Cabinet (BSC).

Experimental Workflow for Handling **INSCoV-601I(1)**:



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Caption: Experimental workflow for handling **INSCoV-601I(1)**.

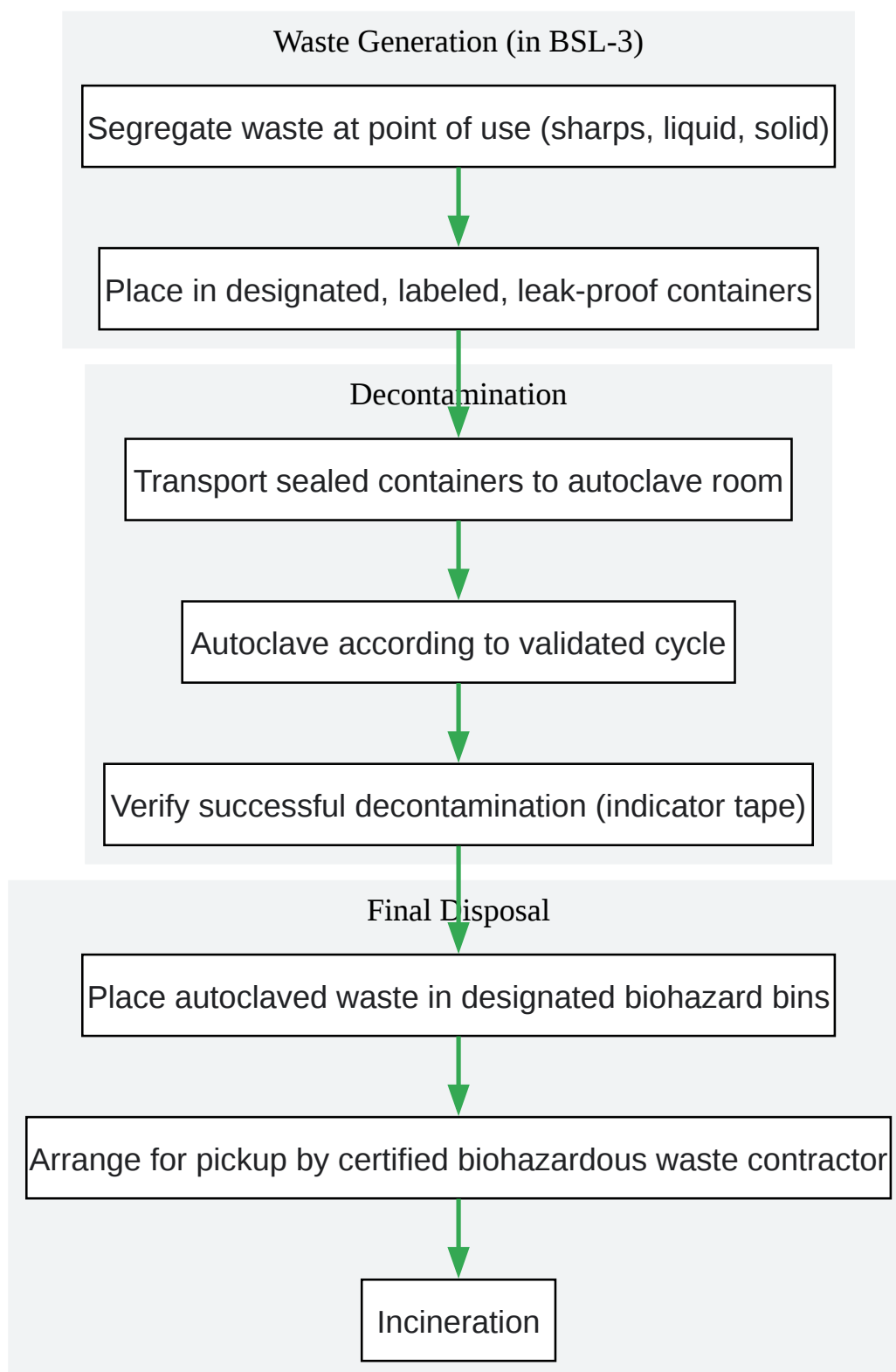
## Disposal Plan: INSCoV-601I(1) Contaminated Waste

All waste generated from the handling of **INSCoV-601I(1)** is considered biohazardous and must be decontaminated prior to final disposal.<sup>[1]</sup>

Table 2: Decontamination and Disposal Methods for **INSCoV-601I(1)** Waste

Waste Type	Collection Container	Decontamination Method	Final Disposal
Sharps	Puncture-resistant sharps container with biohazard symbol.	Autoclave	Incineration
Liquid Waste	Leak-proof container with 1:10 bleach solution (final concentration).	Chemical disinfection (10% bleach for at least 30 minutes).	Sanitary sewer
Solid Waste (non-sharps)	Autoclavable biohazard bags.	Autoclave	Biohazardous waste stream for incineration. <sup>[2]</sup>
PPE	Autoclavable biohazard bags.	Autoclave	Biohazardous waste stream for incineration.

Waste Disposal Workflow:



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Caption: Waste disposal workflow for **INSCoV-601I(1)**.

## Experimental Protocols

### Protocol for Donning PPE

- Preparation: Inspect all PPE for damage before beginning.
- Shoe Covers: Don shoe covers.
- Inner Gloves: Don the first pair of gloves.
- Gown: Don the disposable gown, ensuring complete coverage.
- Respirator: Don the N95 respirator or PAPR hood. Perform a seal check for N95 respirators.
- Goggles/Face Shield: Don eye and face protection.
- Outer Gloves: Don the second pair of gloves, ensuring they cover the cuffs of the gown.

### Protocol for Doffing PPE

- Decontamination: Decontaminate outer gloves with an appropriate disinfectant.
- Gown and Outer Gloves: Remove the gown and outer gloves together, turning the gown inside out. Dispose of in a biohazard container.
- Shoe Covers: Remove shoe covers and dispose of them.
- Goggles/Face Shield: Remove eye and face protection and place in a designated area for decontamination.
- Respirator: Remove the respirator.
- Inner Gloves: Remove the inner gloves.
- Hand Hygiene: Wash hands thoroughly with soap and water.

### Spill Decontamination Protocol

- Alert: Immediately alert others in the area of the spill.

- Evacuate: Evacuate the immediate area to allow aerosols to settle.
- PPE: Ensure appropriate PPE is worn before re-entering the area.
- Contain: Cover the spill with absorbent material.
- Disinfect: Apply a freshly prepared 1:10 bleach solution to the absorbent material, working from the outside in.
- Contact Time: Allow a contact time of at least 30 minutes.
- Clean: Collect all contaminated materials and place them in a biohazard bag for autoclaving.
- Final Decontamination: Decontaminate the area again with the bleach solution.
- Report: Report the incident to the laboratory supervisor and biosafety officer.

Disclaimer: This document is a general guideline. All laboratory personnel must receive specific training on the procedures outlined herein and demonstrate proficiency before working with **INSCoV-601I(1)**. Always refer to your institution's specific biosafety manual and protocols.

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## References

- 1. Decontamination and Disposal - FAA USA Safety and Health Programs [uwm.edu]
- 2. Safe Disposal of Infectious Laboratory Waste - Biosafety In The Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
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